

Addressing challenges in long-term stability testing of Insulin degludec formulations

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Compound of Interest

Compound Name: *Insulin degludec*

Cat. No.: *B10830389*

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Technical Support Center: Insulin Degludec Formulation Stability

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges in the long-term stability testing of **Insulin degludec** formulations.

Troubleshooting Guides

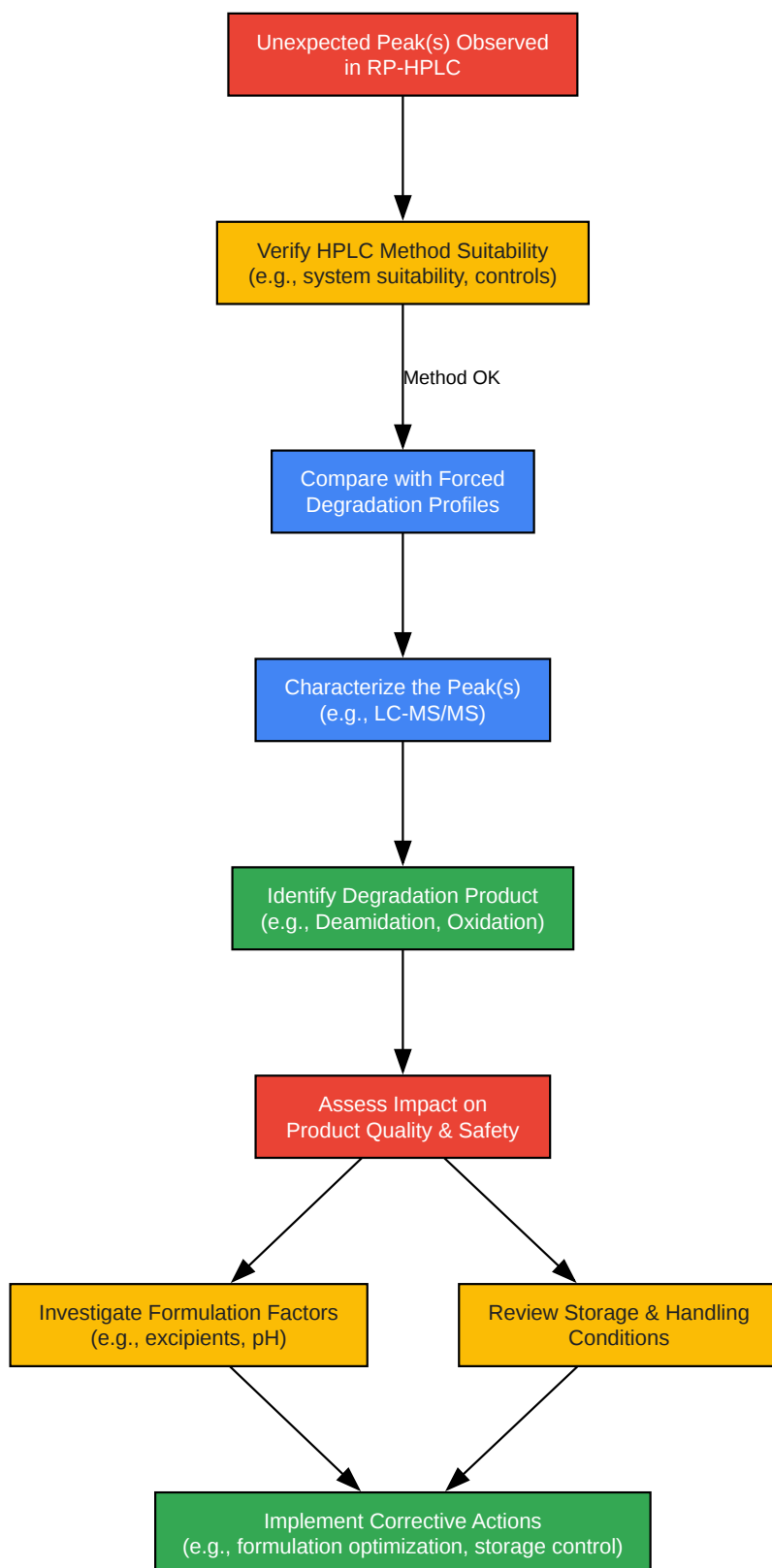
Issue: Unexpected Peaks in Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

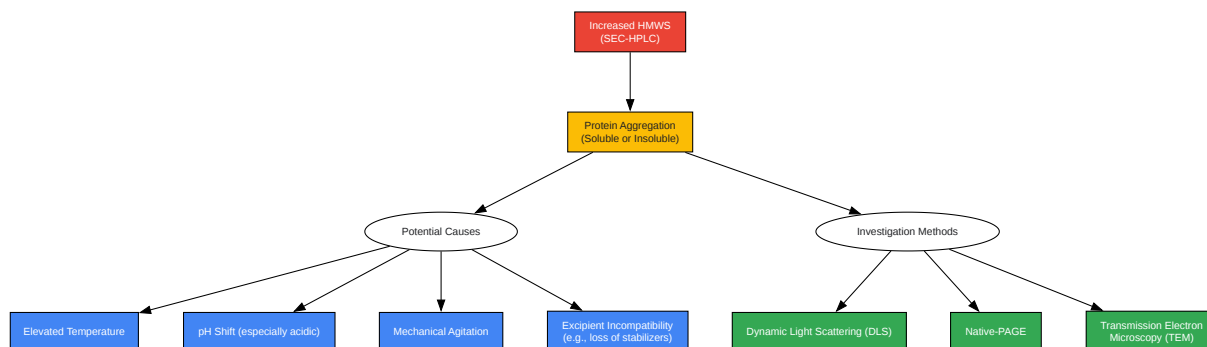
Question: We are observing unexpected peaks in our RP-HPLC chromatogram during a long-term stability study of an **Insulin degludec** formulation. How should we proceed with the investigation?

Answer:

The appearance of new or growing peaks in an RP-HPLC chromatogram is a common indicator of chemical degradation. A systematic approach is necessary to identify the nature of these degradants and their impact on product quality.

Troubleshooting Workflow:





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